

Navigating the Disposal of "836" Chemical Variants: A Safety and Procedural Guide

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Compound of Interest

Compound Name: ST-836

Cat. No.: B611022

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical substances are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential information on the disposal procedures for substances identified as "836," based on available Safety Data Sheets (SDS). It is crucial to correctly identify the specific "836" variant in your possession, as their hazardous properties and disposal requirements differ significantly.

C 836: Flammable and Hazardous Liquid

Product Identity: C 836^[1]

Primary Hazards: This substance is a highly flammable liquid and vapor. It is harmful if swallowed or in contact with skin, causes serious eye damage, may cause an allergic skin reaction, and is suspected of causing cancer. It can also cause drowsiness or dizziness.^[1]

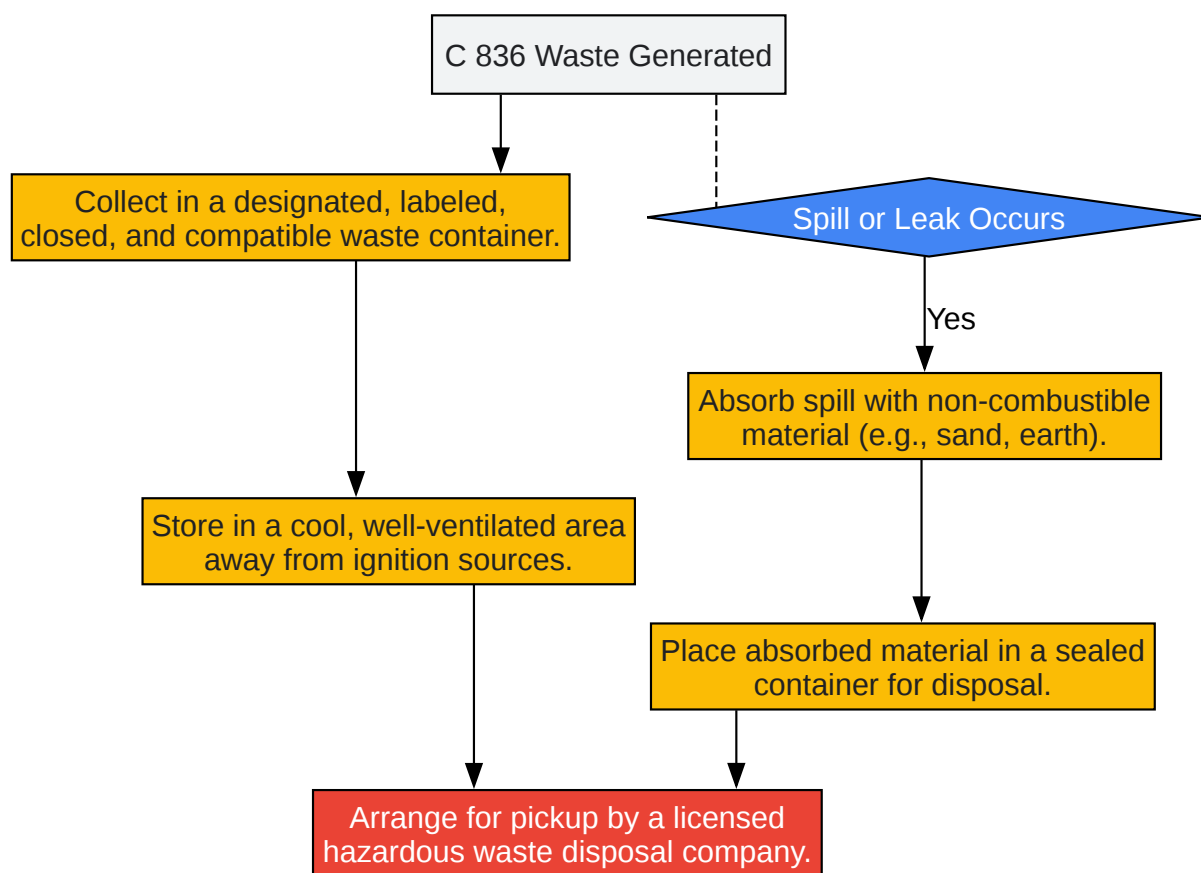
Hazard Summary

Hazard Classification	GHS Code	Description
Flammable Liquid	H225	Highly flammable liquid and vapor[1]
Acute Toxicity (Oral)	H302	Harmful if swallowed[1]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin[1]
Skin Irritation	H316	Causes mild skin irritation[1]
Serious Eye Damage	H318	Causes serious eye damage[1]
Skin Sensitization	H317	May cause an allergic skin reaction[1]
Carcinogenicity	H350	May cause cancer[1]
Specific Target Organ Toxicity	H336	May cause drowsiness or dizziness[1]

Proper Disposal Procedures

Waste materials should be disposed of in accordance with local, state, and federal regulations. Due to its flammability and other hazardous properties, C 836 should not be disposed of down the drain.

Recommended Disposal Workflow:



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Caption: Disposal workflow for C 836.

Experimental Protocols for Spills

In the event of a spill, prompt and appropriate action is necessary to mitigate exposure and environmental contamination.

- Immediate Action: Evacuate the area and eliminate all ignition sources.^[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and respiratory protection.

- Containment: For small spills, use a non-combustible absorbent material like sand or earth to soak up the liquid.[\[2\]](#)
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.[\[1\]](#)
- Ventilation: Ensure the area is well-ventilated to disperse any remaining vapors.

836-P: No Clean Flux Pen

Product Identity: 836-P, No Clean Flux Pen[\[3\]](#)[\[4\]](#)[\[5\]](#)

Primary Hazards: This product is a highly flammable liquid and vapor. It can cause serious eye irritation and may cause drowsiness or dizziness.[\[4\]](#)

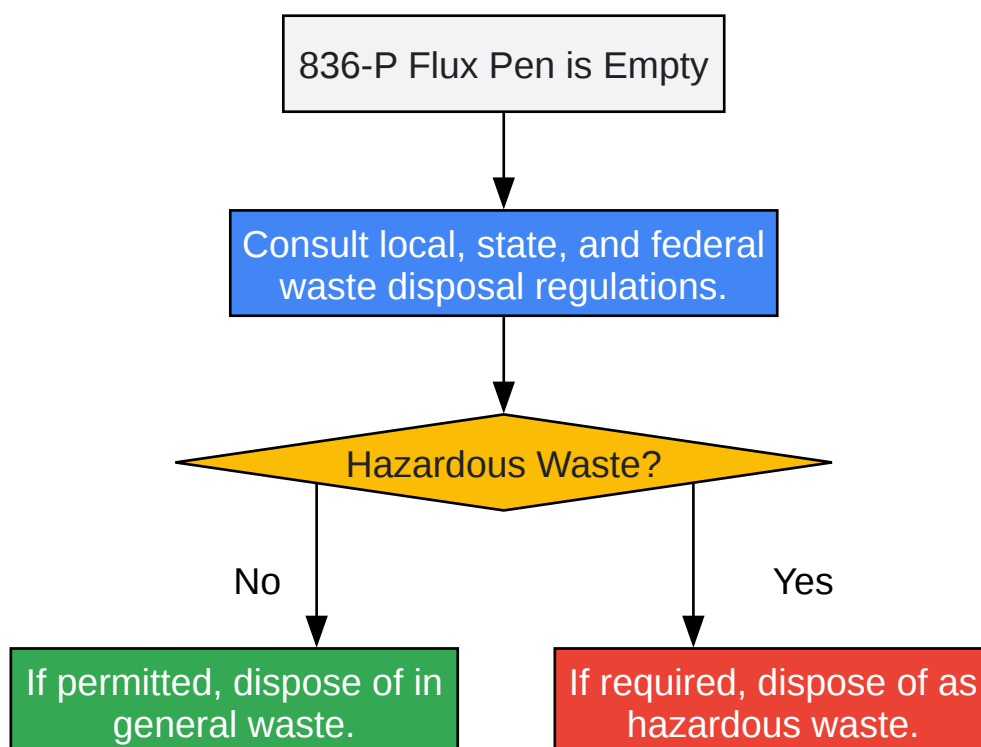
Hazard Summary

Hazard Classification	GHS Code	Description
Flammable Liquid	H225	Highly flammable liquid and vapor [4]
Eye Irritation	H319	Causes serious eye irritation [4]
Specific Target Organ Toxicity	H336	May cause drowsiness or dizziness [4]

Proper Disposal Procedures

Dispose of the empty pen and any contaminated materials in accordance with local regulations.

Recommended Disposal Workflow:



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Caption: Disposal decision for 836-P Flux Pen.

Experimental Protocols for Spills

For spills involving the liquid content of the flux pen:

- Remove Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[3][4]
- Ventilation: Use only outdoors or in a well-ventilated area.[3][4]
- Containment: Absorb the spill with an inert material and place it in a suitable container for disposal.[5]
- Cleanup: Clean the spill area with soap and water.

C83600 / CDA 836: Red Brass Bronze Alloy

Product Identity: C83600, CDA 836, Red Brass Bronze Alloy[6][7][8][9]

Primary Hazards: This is a solid metal alloy and does not present the same chemical hazards as the liquid substances. However, dust and fumes generated during processing (e.g., grinding, welding, melting) can be hazardous if inhaled. The alloy contains lead, which is a toxic heavy metal.

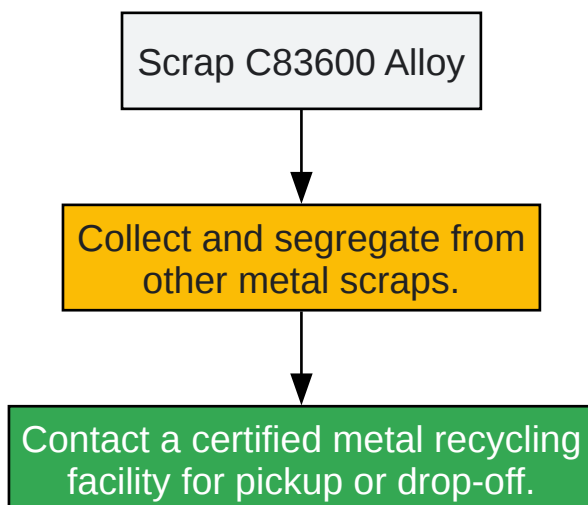
Material Composition

Element	Content (%)
Copper (Cu)	84.00 - 86.00[6][7]
Tin (Sn)	4.00 - 6.00[6][7]
Lead (Pb)	4.00 - 6.00[6][7]
Zinc (Zn)	4.00 - 6.00[6][7]

Proper Disposal Procedures

As a solid metal, C83600 is typically recycled.

Recommended Disposal Workflow:



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Caption: Recycling workflow for C83600 Alloy.

Safe Handling Protocols for Processing

When cutting, grinding, or melting this alloy, the following precautions should be taken:

- Ventilation: Use local exhaust ventilation to control dust and fumes.
- Respiratory Protection: Wear a NIOSH-approved respirator if ventilation is inadequate.
- Eye Protection: Use safety glasses or a face shield.
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking to avoid ingestion of lead dust.

Disclaimer: This information is based on publicly available Safety Data Sheets and is intended for guidance purposes only. Always refer to the specific SDS for the product in your possession and consult with your institution's Environmental Health and Safety (EHS) department for detailed disposal instructions and compliance with all applicable regulations.

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